

Essential Safety and Operational Guide for 4-Amino-3,5-dichloropyridine

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Compound of Interest

Compound Name: 4-Amino-3,5-dichloropyridine

Cat. No.: B195902

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and logistical procedures for the handling and disposal of **4-Amino-3,5-dichloropyridine**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure to **4-Amino-3,5-dichloropyridine**. The following table summarizes the required PPE for handling this compound.^{[1][2]}

Body Part	Personal Protective Equipment	Standard/Specification
Hands	Chemical-resistant gloves	Nitrile gloves are recommended.[2]
Eyes/Face	Safety glasses with side-shields or chemical safety goggles and a face shield.[1]	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). [2]
Respiratory	An EN 149 approved respirator or a NIOSH/MSHA approved respirator.	A respirator is necessary if ventilation is inadequate or dust is generated.[1][2][3]
Body	Laboratory coat or appropriate protective clothing and boots. [1][2]	To prevent skin contact.[1][2]

Hazard Identification

4-Amino-3,5-dichloropyridine is classified with the following hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][4]
- Skin Corrosion/Irritation: Causes skin irritation.[1][4]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1][4]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1]

Operational Plan: Safe Handling Protocol

1. Engineering Controls:

- Always handle **4-Amino-3,5-dichloropyridine** in a well-ventilated area.[1]
- Use a chemical fume hood for all procedures that may generate dust or aerosols.[1]
- Ensure that an eyewash station and safety shower are readily accessible.[2]

2. Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Avoid contact with skin and eyes.[5]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Ground and secure containers when transferring the material to prevent static discharge.[6]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Store locked up.[1]
- Store away from incompatible materials.[6]

4. In Case of a Spill:

- Evacuate the area.[5]
- Wear appropriate PPE, including respiratory protection.[5]
- For minor spills, clean up immediately.[6]
- Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a designated, sealed container for hazardous waste.[1][7]
- Do not allow the chemical to enter drains or waterways.[1][5]

Disposal Plan

1. Waste Classification:

- **4-Amino-3,5-dichloropyridine** is a halogenated organic compound and must be disposed of as hazardous waste.[2]

- Do not dispose of this chemical down the drain or in regular trash.[1][4]

2. Waste Collection and Labeling:

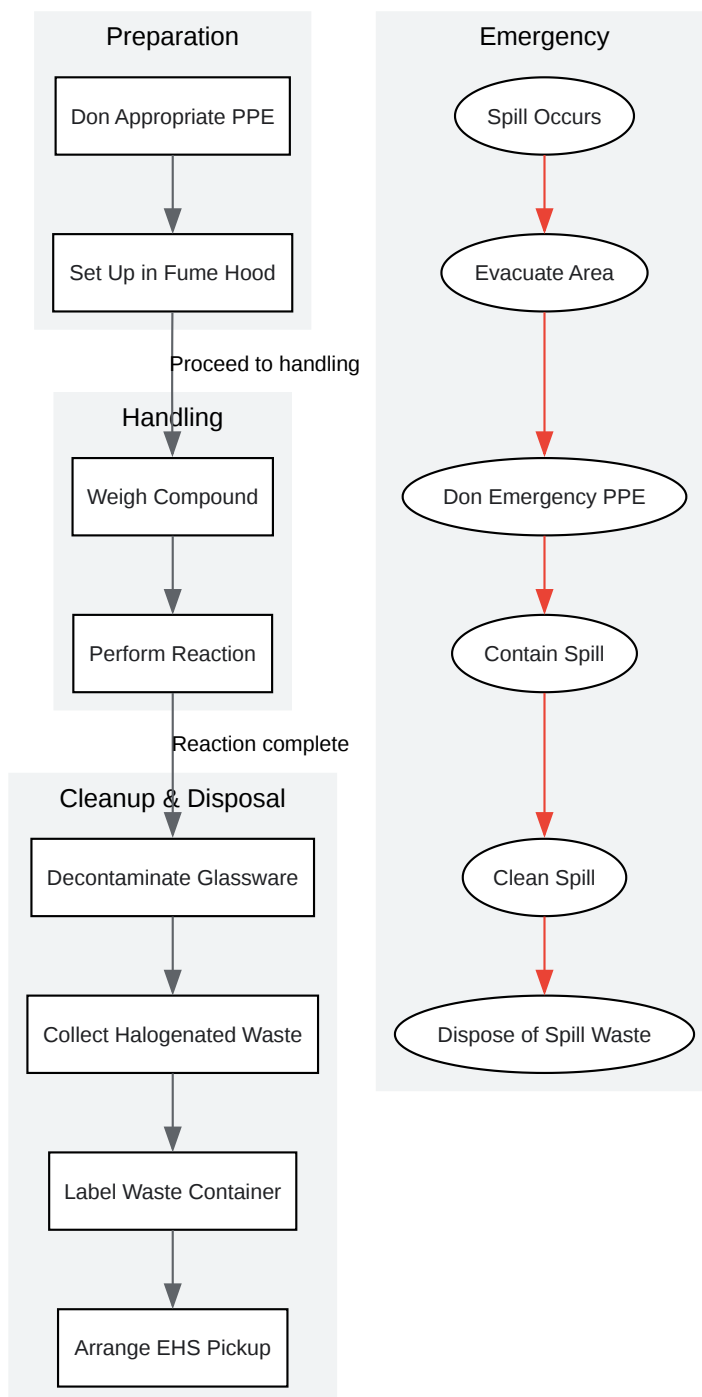
- Collect waste in a designated, chemically compatible, and leak-proof container with a secure lid. Polyethylene or glass containers are generally suitable.[1][4]
- The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name "**4-Amino-3,5-dichloropyridine**".[1] For mixtures, list all constituents and their approximate percentages.[1]

3. Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[1]
- Follow all local, regional, and national regulations for hazardous waste disposal.[6]
- Contaminated materials, including empty containers and PPE, must also be disposed of as hazardous waste.[7]
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate must be collected as hazardous waste.[1]

Workflow for Handling 4-Amino-3,5-dichloropyridine

Workflow for Handling 4-Amino-3,5-dichloropyridine

[Click to download full resolution via product page](#)Caption: Workflow for handling **4-Amino-3,5-dichloropyridine**.

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